

Solubility of Limonianin in DMSO and Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Limonianin*

Cat. No.: *B177917*

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Introduction

Limonianin, also known as Atalantoflavone, is a flavone found in plants such as *Erythrina sigmaidea* and the root bark of *Citrus limonia*.^[1] Like many flavonoids, **Limonianin** exhibits cytotoxic activity against multidrug-resistant cancer cell lines and has inhibitory effects against pathogens such as *P. gingivalis*.^{[1][2]} However, the therapeutic potential of flavonoids is often limited by their low solubility in aqueous solutions, which affects bioavailability. This technical guide provides an in-depth overview of the available solubility data for **Limonianin** in dimethyl sulfoxide (DMSO) and other organic solvents, outlines a general experimental protocol for solubility determination, and illustrates a key signaling pathway commonly modulated by flavones.

Quantitative Solubility Data

Direct quantitative solubility data for **Limonianin** is not extensively reported in peer-reviewed literature. However, information from supplier-provided stock solution preparation tables allows for an estimation of its minimum solubility in suitable organic solvents.

Table 1: Estimated Minimum Solubility of **Limonianin**

Compound	Molecular Weight (g/mol)	Concentration (mM)	Mass (mg)	Volume (mL)	Estimated Solubility (mg/mL)	Solvent
Limonianin	336.34	10	10	2.9732	≥ 3.36	Not Specified

Data derived from stock solution preparation information provided by GlpBio.[1] The solvent is not specified but is implied to be a common organic solvent like DMSO. The value represents a concentration at which a clear solution can be prepared, indicating the solubility is at least this value.

For context, the solubility of other structurally related flavonoids in common organic solvents is presented in Table 2. Flavones, the structural backbone of **Limonianin**, are generally soluble in polar aprotic solvents like DMSO and DMF.

Table 2: Solubility of Other Flavonoids in Organic Solvents

Flavonoid	Solvent	Solubility (mg/mL)
Flavone	DMSO	~30
Flavone	Dimethyl formamide (DMF)	~30
Flavone	Ethanol	~30
Amentoflavone	DMSO	~10
Amentoflavone	Dimethyl formamide (DMF)	~20
Amentoflavone	Ethanol	~1

Data sourced from Cayman Chemical product information sheets.[3]

Experimental Protocols

A standardized experimental protocol is crucial for obtaining reproducible solubility data. The following is a general methodology for determining the solubility of a flavonoid like **Limonianin**,

adapted from studies on similar compounds.

Shake-Flask Method for Solubility Determination

This method is considered the gold standard for determining equilibrium solubility.

1. Materials and Equipment:

- **Limonianin** (solid form)
- Selected organic solvents (e.g., DMSO, ethanol, methanol, acetone, acetonitrile)
- Analytical balance
- Vials with screw caps
- Thermostatic shaker or incubator capable of maintaining a constant temperature (e.g., 25°C or 37°C)
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Syringe filters (e.g., 0.22 µm)
- Volumetric flasks and pipettes

2. Procedure:

- **Preparation:** Add an excess amount of solid **Limonianin** to a vial containing a known volume of the selected solvent. The presence of undissolved solid at the end of the experiment is essential to ensure saturation.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker set to a constant temperature. Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required can vary depending on the compound and solvent.

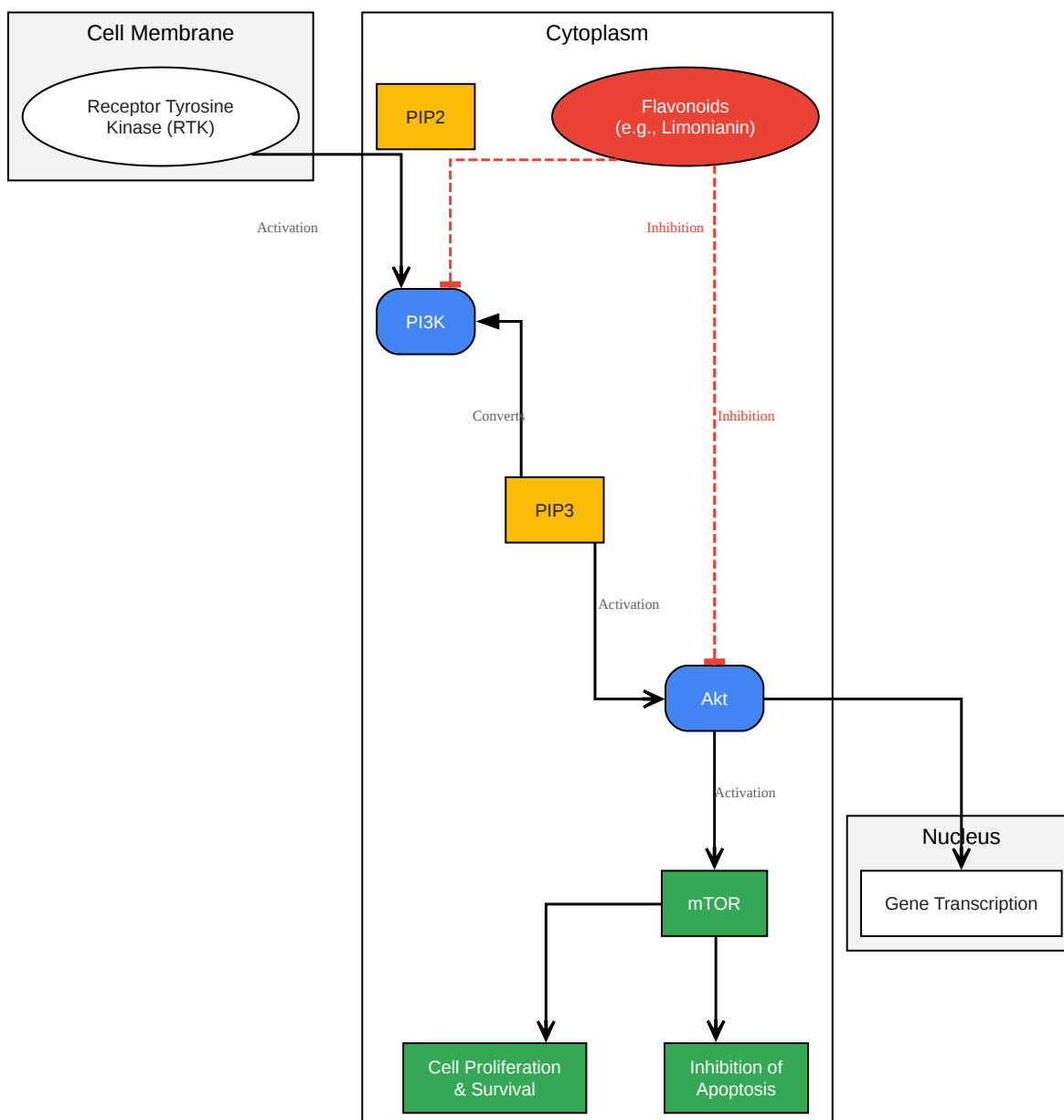
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle. Centrifuge the vials at a high speed to pellet the remaining solid.
- **Sample Collection and Dilution:** Carefully withdraw an aliquot from the supernatant, ensuring no solid particles are disturbed. Immediately filter the aliquot through a syringe filter into a clean vial. Dilute the filtrate with a suitable solvent to a concentration within the calibration range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC method to determine the concentration of **Limonianin**.
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in mg/mL or mol/L.

Tips for Increasing Solubility: For compounds with poor solubility, gentle heating to 37°C or sonication in an ultrasonic bath can help facilitate dissolution, particularly when preparing stock solutions.

Signaling Pathways and Visualizations

While specific signaling pathways targeted by **Limonianin** are not yet well-documented, flavonoids as a class are known to modulate numerous intracellular signaling cascades involved in cell proliferation, apoptosis, and inflammation. The PI3K/Akt pathway is a critical regulator of cell survival and is frequently inhibited by various flavones, leading to anticancer effects.

Below is a generalized diagram representing the inhibitory effect of flavones on the PI3K/Akt signaling pathway.



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Caption: Generalized PI3K/Akt signaling pathway inhibited by flavones.

Conclusion

The available data on **Limonianin** solubility, while not extensive, suggests that like other flavonoids, it is soluble in polar aprotic organic solvents such as DMSO. For researchers in drug development, the low aqueous solubility of **Limonianin** is a critical factor to consider. The provided protocol offers a standardized approach for accurately determining its solubility in various solvent systems, which is a fundamental step in developing effective formulations for preclinical and clinical studies. Further research into the specific molecular targets and signaling pathways of **Limonianin** will be essential to fully realize its therapeutic potential.

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